

IUPAC name for 5-(4-Chloro-2-nitrophenyl)furfural

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Compound of Interest

Compound Name: 5-(4-Chloro-2-nitrophenyl)furfural

CAS No.: 480439-09-6

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An In-depth Technical Guide to 5-(4-Chloro-2-nitrophenyl)furan-2-carbaldehyde

Authored by: A Senior Application Scientist

Abstract

The furan scaffold is a cornerstone in medicinal chemistry, recognized as a "privileged structure" due to its presence in a multitude of pharmacologically active compounds.^[1] Its derivatives are subjects of intense research, demonstrating a broad spectrum of biological activities including antimicrobial, anti-inflammatory, and anticancer properties.^{[2][3]} The introduction of specific substituents, such as halogens and nitro groups, onto this core structure can profoundly modulate its electronic properties and biological efficacy. This guide provides a comprehensive technical overview of a specific, synthetically valuable derivative: 5-(4-Chloro-2-nitrophenyl)furan-2-carbaldehyde. We will dissect its formal nomenclature, detail a field-proven synthetic protocol based on the Meerwein arylation, outline a complete characterization workflow, and explore its potential applications in drug discovery, particularly as a precursor for novel therapeutic agents. This document is intended for researchers, medicinal chemists, and drug development professionals seeking a practical and scientifically grounded resource on this versatile chemical entity.

Part 1: Chemical Identity and IUPAC Nomenclature

Establishing an unambiguous chemical name is foundational for all scientific communication. The International Union of Pure and Applied Chemistry (IUPAC) provides a systematic framework for this purpose.^{[4][5]} The name "**5-(4-Chloro-2-nitrophenyl)furfural**" is a commonly used semi-systematic name, but a more rigorous, formal name is derived by adhering to nomenclature priority rules.

Nomenclature Derivation:

- **Identify the Parent Structure:** The core heterocyclic system is a furan ring bearing an aldehyde group. The common name for furan-2-carbaldehyde is furfural.^{[6][7]} For systematic naming, "furan-2-carbaldehyde" is the preferred parent name.
- **Determine the Principal Functional Group:** The molecule contains three functional groups: an aldehyde (-CHO), a nitro group (-NO₂), and a chloro group (-Cl). According to IUPAC priority rules, the aldehyde group is senior to both the nitro and halo groups.^{[8][9]} Therefore, the molecule is named as an aldehyde, with the suffix "-carbaldehyde".
- **Identify and Name Substituents:** The remaining groups, the chloro and nitro functionalities, are treated as prefixes. They are part of a phenyl ring attached to the furan core. This entire substituent is named "(4-chloro-2-nitrophenyl)".
- **Numbering the Rings:** The furan ring is numbered starting from the oxygen atom as position 1, with the carbon bearing the principal functional group (the aldehyde) receiving the lowest possible locant, which is 2. The phenyl substituent is therefore at position 5. The phenyl ring is numbered starting from the point of attachment to the furan ring as position 1, giving the chloro group locant 4 and the nitro group locant 2.
- **Assemble the Final Name:** Combining these elements, the definitive IUPAC name is 5-(4-Chloro-2-nitrophenyl)furan-2-carbaldehyde.

Chemical Properties Summary

The following table summarizes the key chemical identifiers and computed properties for this compound.

Property	Value	Source
IUPAC Name	5-(4-Chloro-2-nitrophenyl)furan-2-carbaldehyde	IUPAC Rules[4][5]
Molecular Formula	C ₁₁ H ₆ ClNO ₄	-
Molecular Weight	251.63 g/mol	-
CAS Number	39555-52-3	Chemical Supplier Data
Appearance	Expected to be a yellow to brown crystalline solid	Analogy to similar compounds[10]
Solubility	Expected to be soluble in common organic solvents (DMSO, DMF, Acetone, Ethyl Acetate) and poorly soluble in water	General properties of similar structures

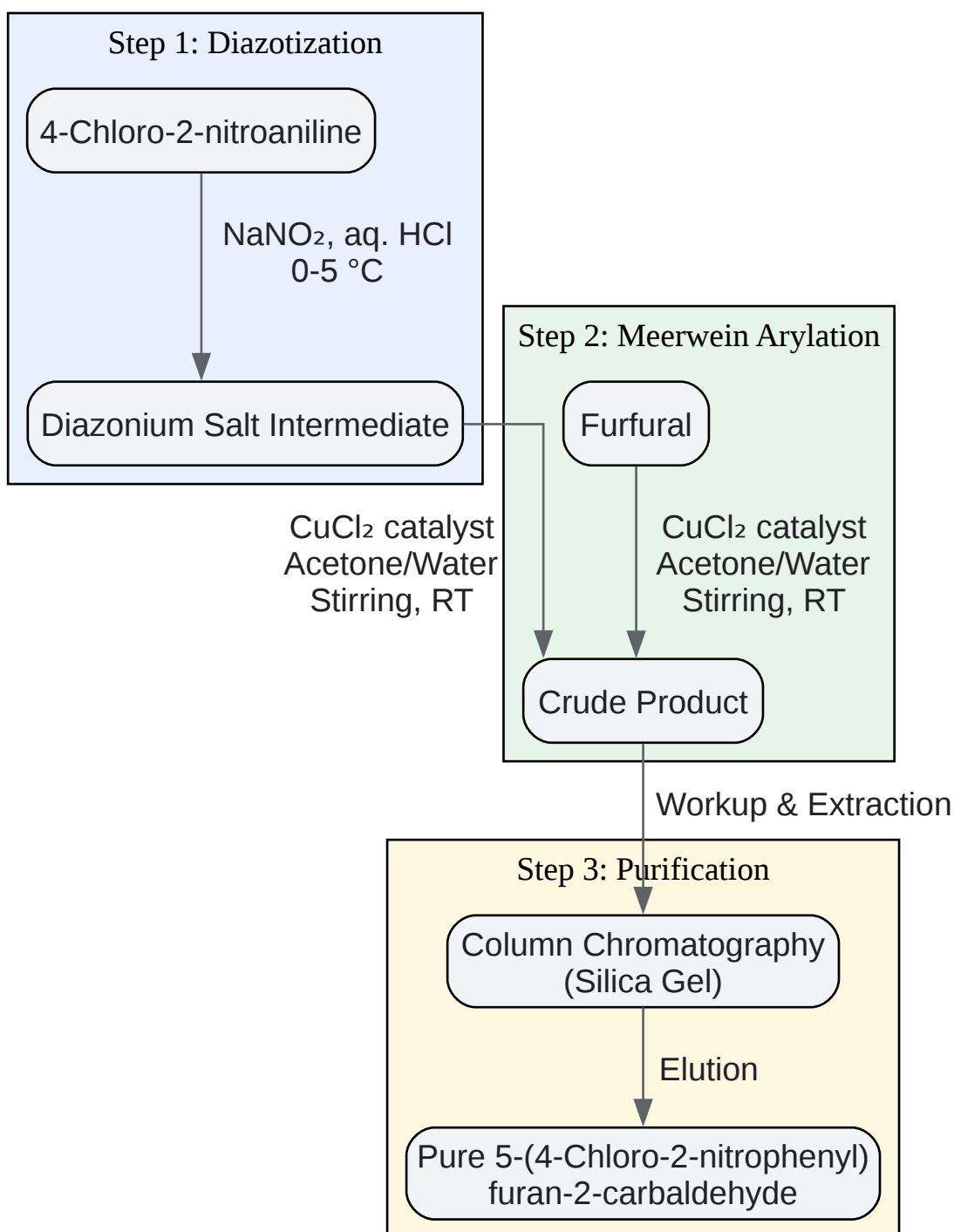
Part 2: Synthesis and Mechanistic Insights

The most direct and reliable method for synthesizing 5-aryl furfural derivatives is the Meerwein arylation reaction.[10] This classic organometallic reaction provides an efficient route for C-C bond formation between an aromatic ring and an activated alkene, such as the furan ring.

Causality of the Synthetic Strategy

The choice of the Meerwein reaction is deliberate. It begins with a stable, commercially available starting material, 4-chloro-2-nitroaniline, and proceeds through a diazonium salt intermediate. The subsequent copper-catalyzed reaction with furfural is robust and generally provides good yields for this class of compounds.[10][11] This method avoids the need for pre-functionalizing the furan ring with organometallic reagents (e.g., boronic acids or stannanes), which can be unstable, making the overall process more streamlined and cost-effective.

Synthetic Workflow Diagram



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Caption: Synthetic workflow for 5-(4-Chloro-2-nitrophenyl)furan-2-carbaldehyde.

Detailed Experimental Protocol: Synthesis

This protocol is a self-validating system; successful synthesis is confirmed at each stage by monitoring physical changes and confirmed by the characterization methods in Part 3.

Materials:

- 4-chloro-2-nitroaniline
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO_2)
- Furfural
- Copper(II) Chloride (CuCl_2)
- Acetone
- Ethyl Acetate
- Saturated Sodium Bicarbonate solution
- Brine
- Anhydrous Magnesium Sulfate (MgSO_4)
- Silica Gel (for chromatography)
- Hexane

Procedure:

- Diazotization (Step 1):
 - In a 250 mL three-necked flask equipped with a mechanical stirrer and a thermometer, add 4-chloro-2-nitroaniline (0.05 mol).
 - Add a mixture of concentrated HCl (15 mL) and water (15 mL) and stir to form a slurry.
 - Cool the mixture to 0-5 °C in an ice-salt bath.

- Prepare a solution of sodium nitrite (0.055 mol) in water (10 mL). Add this solution dropwise to the aniline slurry over 30 minutes, ensuring the temperature remains below 5 °C.
- Expert Insight: Maintaining a low temperature is critical to prevent the premature decomposition of the diazonium salt. The formation of a clear solution indicates successful diazotization.
- Continue stirring the resulting diazonium salt solution for an additional 30 minutes in the cold bath.
- Meerwein Arylation (Step 2):
 - In a separate 500 mL flask, prepare a solution of furfural (0.05 mol) and CuCl_2 (0.005 mol) in acetone (50 mL).
 - Cool this solution to 10-15 °C.
 - Slowly add the cold diazonium salt solution from Step 1 to the furfural solution with vigorous stirring.
 - Expert Insight: A vigorous evolution of nitrogen gas will be observed. The rate of addition should be controlled to manage the effervescence.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 4-6 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Workup and Purification (Step 3):
 - Pour the reaction mixture into 500 mL of cold water and extract with ethyl acetate (3 x 100 mL).
 - Combine the organic layers and wash sequentially with water (100 mL), saturated sodium bicarbonate solution (100 mL), and brine (100 mL).
 - Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to obtain the crude product.

- Purify the crude solid by column chromatography on silica gel, eluting with a hexane-ethyl acetate gradient (e.g., starting from 9:1).
- Combine the pure fractions and evaporate the solvent to yield the final product as a crystalline solid.

Part 3: Characterization and Spectroscopic Analysis

Structural elucidation and purity assessment are non-negotiable for any synthesized compound intended for further study. A combination of spectroscopic methods provides an unambiguous confirmation of the target structure.

Expected Spectroscopic Data

The following table presents the expected data from key analytical techniques. These predictions are based on the known effects of the constituent functional groups and data from structurally analogous compounds.[\[11\]](#)

Technique	Expected Result	Rationale
^1H NMR (400 MHz, CDCl_3)	δ 9.70 (s, 1H, -CHO) δ 8.10 (d, 1H, Ar-H) δ 7.80 (dd, 1H, Ar-H) δ 7.60 (d, 1H, Ar-H) δ 7.40 (d, 1H, Furan-H) δ 7.00 (d, 1H, Furan-H)	The aldehyde proton is highly deshielded. The three protons on the substituted phenyl ring will appear as distinct doublets and a doublet of doublets due to their unique electronic environments. The two furan protons will appear as doublets due to coupling with each other.
^{13}C NMR (100 MHz, CDCl_3)	δ 178 (-CHO) δ 155-120 (Aromatic & Furan Carbons)	The aldehyde carbonyl carbon is characteristic. A total of 11 distinct signals are expected in the aromatic region, corresponding to the carbons of the furan and phenyl rings.
FT-IR (KBr, cm^{-1})	$\sim$ 3100 (Ar C-H str.) $\sim$ 1680 (Aldehyde C=O str.) $\sim$ 1520 & 1340 (Asym. & Sym. NO_2 str.) $\sim$ 1100 (C-O-C str.) $\sim$ 800 (C-Cl str.)	Each functional group has a characteristic vibrational frequency. The strong C=O stretch and the two NO_2 stretches are key diagnostic peaks.
Mass Spec. (EI)	m/z 251 (M^+)m/z 253 (M^++2)	The molecular ion peak (M^+) should be observed at 251. The presence of a chlorine atom will result in a characteristic M^++2 isotopic peak with an intensity of approximately one-third of the M^+ peak.

Part 4: Potential Applications and Biological Context

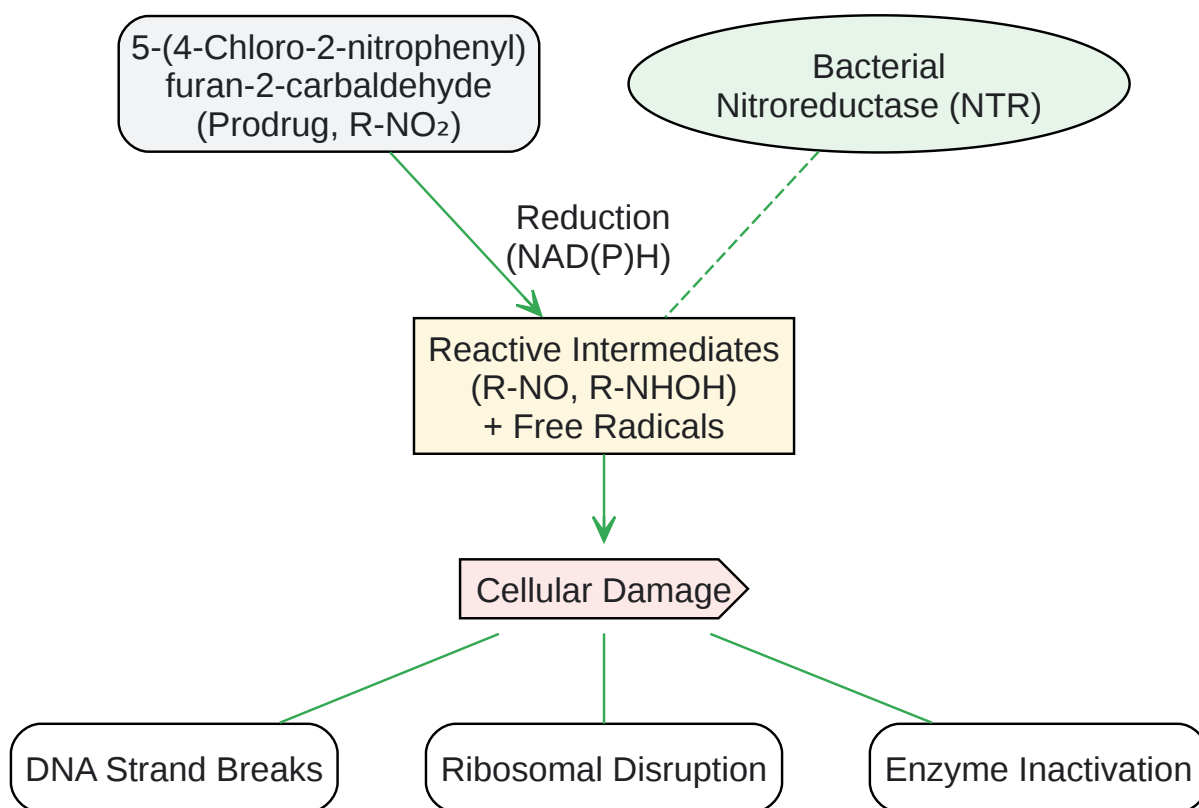
While specific biological data for 5-(4-Chloro-2-nitrophenyl)furan-2-carbaldehyde is not widely published, its structural motifs are strongly associated with potent bioactivity, particularly as an antimicrobial agent.^{[12][13]}

Antimicrobial Potential: A Mechanistic Hypothesis

Many nitrofuran compounds, such as nitrofurantoin, function as prodrugs. Their antimicrobial activity is dependent on the enzymatic reduction of the nitro group by bacterial nitroreductases (NTRs).^[12] This reduction generates highly reactive nitroso and hydroxylamino intermediates and, ultimately, cytotoxic free radicals that damage bacterial DNA, ribosomes, and other macromolecules.

The presence of the 5-nitro group on the phenyl ring of our target compound makes it a prime candidate for a similar mechanism of action. The electron-withdrawing nature of both the chloro and furan-2-carbaldehyde groups would facilitate the reduction of the nitro group, potentially enhancing its activity.

Proposed Mechanism of Action Diagram



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Caption: Proposed bioactivation pathway of the nitrophenylfuran scaffold.

Protocol: In Vitro Antibacterial Susceptibility Testing (MIC Assay)

To validate the hypothesized antimicrobial activity, a standard broth microdilution assay to determine the Minimum Inhibitory Concentration (MIC) is the industry-standard method.

Procedure:

- **Compound Preparation:** Prepare a 10 mg/mL stock solution of the title compound in dimethyl sulfoxide (DMSO). Create serial two-fold dilutions in a 96-well microtiter plate using sterile Mueller-Hinton Broth (MHB) to achieve a range of test concentrations (e.g., 256 µg/mL to 0.5 µg/mL).
- **Inoculum Preparation:** Culture a bacterial strain (e.g., *Staphylococcus aureus* or *Escherichia coli*) overnight. Dilute the culture to match a 0.5 McFarland turbidity standard, then further dilute to achieve a final concentration of approximately 5×10^5 colony-forming units (CFU)/mL in each well.
- **Inoculation and Incubation:** Add the standardized bacterial inoculum to each well of the microtiter plate containing the compound dilutions. Include a positive control (broth + inoculum, no drug) and a negative control (broth only). Incubate the plate at 37 °C for 18-24 hours.
- **Data Analysis:** The MIC is defined as the lowest concentration of the compound that completely inhibits visible bacterial growth.
 - **Trustworthiness Check:** The positive control must show turbidity, and the negative control must remain clear for the assay to be considered valid.

Conclusion and Future Directions

5-(4-Chloro-2-nitrophenyl)furan-2-carbaldehyde is a synthetically accessible and highly versatile intermediate. This guide has established its definitive IUPAC nomenclature, provided

a robust protocol for its synthesis via Meerwein arylation, and outlined a comprehensive strategy for its characterization. Based on its structural features, the compound holds significant potential as a precursor for novel therapeutic agents, particularly antimicrobials that could leverage the nitroreductase-mediated bioactivation pathway.

Future work should focus on the experimental validation of its biological activity. Furthermore, the aldehyde functional group serves as a reactive handle for extensive derivatization. Condensation reactions with hydrazides, amines, or active methylene compounds can generate libraries of Schiff bases, hydrazones, or chalcones, respectively, for extensive structure-activity relationship (SAR) studies.^{[11][14]} Such efforts could lead to the discovery of new drug candidates with enhanced potency and optimized pharmacological profiles.

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